

Environmental Profile & Physicochemical Properties

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Compound Focus: Bistrifluron

CAS No.: 201593-84-2

Cat. No.: S645372

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The table below summarizes key quantitative data on the environmental fate and persistence of **bistrifluron**, primarily compiled from a pesticide properties database [1].

| Property | Value | Classification / Implication |
|---|----------------------|---|
| Water Solubility (at 20°C, pH 7) | 0.03 mg/L [1] | Low / Low leaching potential to groundwater. |
| Octanol-Water Partition Coefficient (Log P) | 5.74 [1] | High / Suggests potential for bioaccumulation. |
| Soil Degradation DT ₅₀ (typical) | 80.5 days [1] | Moderately persistent (Range: 33-128 days). |
| Aqueous Photolysis DT ₅₀ | 10 days [1] | Moderately fast (Estimated range: 1.7-22.4 days). |
| Aqueous Hydrolysis DT ₅₀ | Stable (pH 5-9) [1] | Persistent in water, not readily hydrolyzed. |
| Vapour Pressure | 0.0027 mPa [1] | Low volatility. |
| Toxicity to Earthworms | Moderate to high [1] | Potential risk to soil ecosystems. |

| Property | Value | Classification / Implication |
|-------------------------------|--|--|
| Toxicity to Aquatic Organisms | Moderate to high [1] | Potential risk to aquatic ecosystems. |
| Bioaccumulation Potential | Classified as a "Forever chemical" (BCF >2000) [1] | High potential to accumulate in organisms. |

Experimental Protocols & Analytical Methods

Understanding the data requires knowledge of the underlying experimental methods. Here are detailed protocols for key areas of **bistrifluron** research.

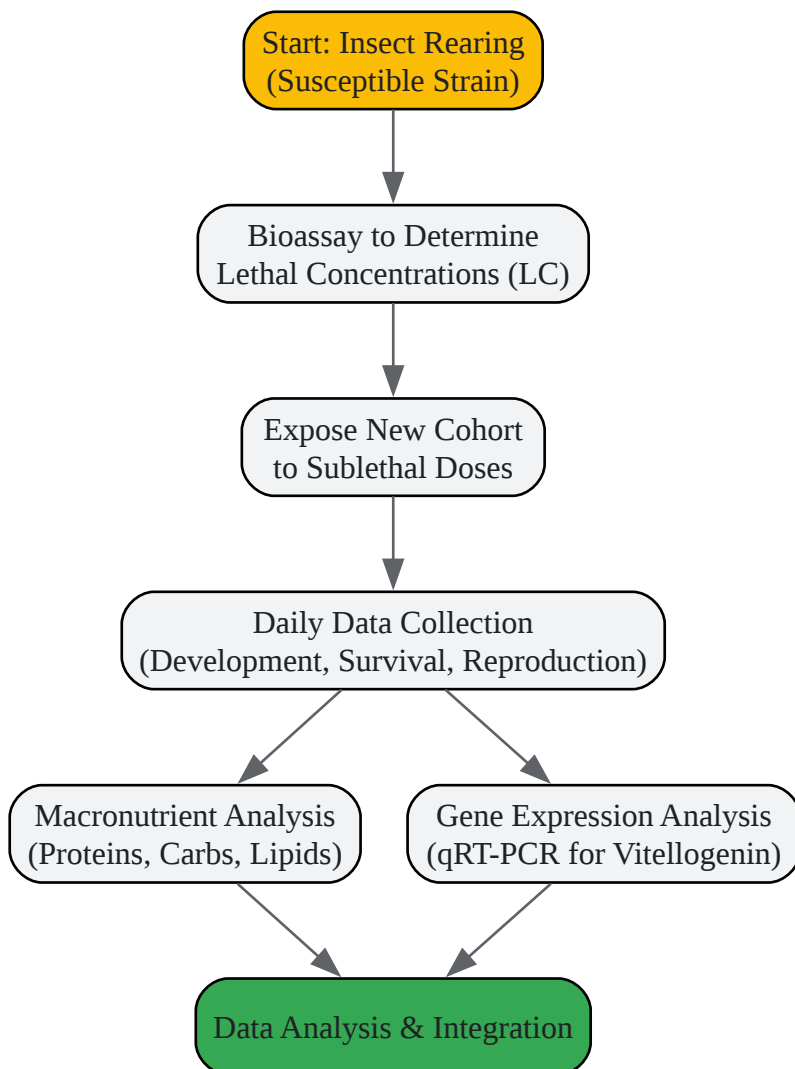
Protocol for Assessing Sublethal Effects on Insect Biology

This methodology is used to evaluate how sublethal doses of **bistrifluron** affect insect growth, reproduction, and nutrient content [2].

- **1. Insect Rearing:** Maintain a colony of the target insect (e.g., *Spodoptera exigua*) under controlled conditions (e.g., 26 ± 2 °C, 70–75% RH, 14h:10h light:dark cycle) on an artificial diet without any insecticide exposure to establish a susceptible strain [2].
- **2. Bioassay for Lethal Concentrations (LC):**
 - Prepare a series of concentrations of a commercial **bistrifluron** formulation in a suitable solvent (e.g., acetone) and apply to the insect's diet or a surface.
 - Expose second-instar larvae to these treatments.
 - Record mortality data after a set period (e.g., 72 hours).
 - Use statistical analysis (e.g., probit analysis) to determine the **LC50** (lethal concentration for 50% of the population), as well as sublethal concentrations like **LC10**, **LC20**, and **LC40** [2].
- **3. Life Table Study:**
 - Expose a new cohort of insects to the sublethal concentrations determined in step 2.
 - Track individual insects daily throughout their life cycle.
 - Record data on **larval and pupal duration**, **pupal weight**, **adult longevity**, and **fecundity** (egg production) [2].
- **4. Macronutrient Analysis:**
 - Homogenize treated and control insect samples.

- Use standardized biochemical assays to quantify the total content of **proteins, carbohydrates, and lipids** [2].
- **5. Gene Expression Analysis (qRT-PCR):**
 - Extract total RNA from insect tissues (e.g., female adults).
 - Synthesize complementary DNA (cDNA).
 - Perform quantitative real-time PCR (qRT-PCR) using specific primers for the target gene, such as the **vitellogenin (Vg)** gene, which is crucial for reproduction.
 - Calculate the relative expression level of the Vg gene in treated groups compared to the control group [2].

The workflow for this comprehensive assessment can be visualized as follows:



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*Experimental workflow for assessing sublethal effects of **bistrifluron** on insects [2].*

Protocol for Analytical Determination of Residues

A patent describes a method for detecting and quantifying **bistrifluron** residues in food matrices like vegetables and fruits [3].

- **1. Sample Preparation:** Weigh and homogenize a representative sample of the commodity (e.g., 10.0 g) [3].
- **2. Extraction:**
 - Place the sample in a centrifuge tube.
 - Add an extraction solvent, typically **acetonitrile**, and mix vigorously.
 - Add salts (e.g., sodium chloride, magnesium sulfate) to induce separation of the organic and aqueous phases via a salting-out effect.
 - Centrifuge the mixture and collect the supernatant (acetonitrile layer) [3].
- **3. Purification (Clean-up):**
 - Use a dispersive Solid-Phase Extraction (d-SPE) technique.
 - Transfer the supernatant to a tube containing d-SPE sorbents, which may include **PSA (Primary Secondary Amine)** to remove fatty acids, **C18** to remove non-polar interferences, and **GCB (Graphitized Carbon Black)** to remove pigments.
 - Shake and centrifuge this mixture.
 - The final extract is obtained by taking the supernatant and concentrating it, often under a gentle stream of nitrogen gas [3].
- **4. Instrumental Analysis - LC-MS/MS:**
 - **Instrument:** Ultra-High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS).
 - **Separation:** Inject the purified extract into the UHPLC system. The **bistrifluron** is separated from other compounds on a reverse-phase column (e.g., C18) using a mobile phase of water and acetonitrile, possibly with a modifier like ammonium acetate or formic acid.
 - **Detection & Quantification:** The eluted **bistrifluron** is ionized (e.g., by electrospray ionization - ESI) and detected by the mass spectrometer operating in **Multiple Reaction Monitoring (MRM)** mode. Quantification is typically performed using an external standard method, comparing the signal of the sample to a calibrated standard curve [3].

Key Findings from Recent Research

- **Sublethal Effects are Significant:** Exposure to sublethal concentrations of **bistrifluron** significantly prolongs larval and pupal development, reduces pupal weight, and decreases adult fecundity in *Spodoptera exigua*. It also alters macronutrient content and suppresses the expression of the vitellogenin (Vg) gene, which is essential for reproduction [2].

- **Mechanism of Action in Pest Control:** **Bistrifluron** is an insect growth regulator (IGR) that acts as a **chitin synthesis inhibitor (IRAC MoA Group 15)** [1]. It is effective against pests like termites by disrupting the formation of their exoskeletons during molting, leading to death [4].
- **Persistence for Long-Term Control:** Studies on drywood termites show that **bistrifluron** can be transferred horizontally within a colony. As it persists in treated wood, it provides long-term control and can lead to colony collapse over time, making it an effective and less toxic alternative to fumigation [4].

Knowledge Gaps and Future Research

While the data provides a solid foundation, several areas require further investigation to fully understand **bistrifluron**'s long-term environmental impact.

- **Metabolite Identification and Toxicity:** The search results lack detailed information on the degradation metabolites of **bistrifluron** in different environmental matrices and their potential toxicity. This is a critical gap for a comprehensive risk assessment [1] [5].
- **Real-World Field Studies:** More field studies are needed to correlate laboratory-derived persistence data (e.g., DT_{50}) with actual field dissipation rates under varying climatic and soil conditions [5].
- **Impact on Non-Target Organisms:** Although its toxicity to birds is low, its moderate to high toxicity to earthworms, honeybees, and aquatic organisms warrants more detailed studies on population-level effects in complex ecosystems [1].

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